

Direct blue 218 solubility in water and organic solvents

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Compound of Interest

Compound Name: Direct blue 218

Cat. No.: B1143841

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An In-depth Technical Guide to the Solubility of Direct Blue 218

This technical guide provides a comprehensive overview of the solubility of C.I. **Direct Blue 218** (CAS No: 28407-37-6) in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other fields where this dye is utilized. This document compiles available quantitative and qualitative solubility data, details a robust experimental protocol for solubility determination, and presents a visual workflow for the experimental procedure.

Introduction to Direct Blue 218

Direct Blue 218 is a complex polyazo dye that is notable for its use in various industrial applications, including textile and paper dyeing.^[1] Its molecular structure, which includes multiple sulfonate groups, dictates its solubility characteristics, particularly its affinity for polar solvents. Understanding its solubility is crucial for its application, formulation, and for assessing its environmental fate and toxicological profile.

Solubility Data

The solubility of **Direct Blue 218** has been reported in a limited number of solvents. The available quantitative and qualitative data are summarized in the tables below.

Aqueous Solubility

The presence of multiple sulfonate groups in the **Direct Blue 218** molecule confers a significant degree of water solubility.

Solvent	Temperature	Solubility	Reference
Water	17 °C (63 °F)	10 - 50 g/L	[2][3][4]

Organic Solvent Solubility

Data on the solubility of **Direct Blue 218** in organic solvents is less prevalent in the literature. The following table summarizes the available qualitative information.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble / Slightly Soluble	[1][5]
Methanol	Soluble	[1]

It is important to note that "soluble" and "slightly soluble" are qualitative terms and the actual quantitative solubility can vary depending on the specific experimental conditions. For precise applications, it is highly recommended to determine the solubility experimentally using a standardized protocol.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **Direct Blue 218** solubility in a given solvent, based on the principles of spectrophotometry. This method is widely applicable for colored compounds.

Principle

This protocol utilizes UV-Visible spectrophotometry to determine the concentration of a saturated solution of **Direct Blue 218**. By preparing a calibration curve of known concentrations versus absorbance, the concentration of the dye in a filtered saturated solution can be accurately measured.

Materials and Equipment

- **Direct Blue 218** (analytical standard)
- Solvent of interest (e.g., deionized water, DMSO, methanol)
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Syringe filters (0.45 μm pore size, compatible with the solvent)
- UV-Visible spectrophotometer
- Cuvettes (appropriate for the spectrophotometer and solvent)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath

Experimental Procedure

Step 1: Preparation of Standard Solutions and Calibration Curve

- **Stock Solution Preparation:** Accurately weigh a precise amount of **Direct Blue 218** (e.g., 10 mg) and dissolve it in a known volume of the solvent in a volumetric flask (e.g., 100 mL) to create a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of standard solutions of decreasing concentrations by serially diluting the stock solution with the same solvent.
- **Spectrophotometric Measurement:** Determine the wavelength of maximum absorbance (λ_{max}) for **Direct Blue 218** in the specific solvent by scanning a mid-range standard solution across the visible spectrum.
- **Calibration Curve Construction:** Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank).

Step 2: Preparation of Saturated Solution

- **Equilibration:** Add an excess amount of **Direct Blue 218** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial).
- **Saturation:** Agitate the mixture at a constant temperature using a thermostatically controlled shaker or water bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated. The presence of undissolved solid material at the end of this period is essential.
- **Phase Separation:** Allow the undissolved solid to settle.

Step 3: Analysis of the Saturated Solution

- **Filtration:** Carefully draw the supernatant of the saturated solution using a syringe and filter it through a 0.45 μm syringe filter to remove all undissolved particles. This step is critical to avoid artificially high absorbance readings.
- **Dilution (if necessary):** If the absorbance of the saturated solution is expected to be outside the linear range of the calibration curve, dilute a known volume of the filtered saturated solution with a precise volume of the solvent.
- **Absorbance Measurement:** Measure the absorbance of the filtered (and possibly diluted) saturated solution at the λ_{max} .

Step 4: Calculation of Solubility

- **Concentration Determination:** Use the equation of the calibration curve to calculate the concentration of **Direct Blue 218** in the measured sample.
- **Solubility Calculation:** If the sample was diluted, multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution. This concentration represents the solubility of **Direct Blue 218** in the solvent at the specified temperature.

Visualizing the Experimental Workflow

The following diagrams, generated using the DOT language, illustrate the key stages of the experimental protocol for determining the solubility of **Direct Blue 218**.

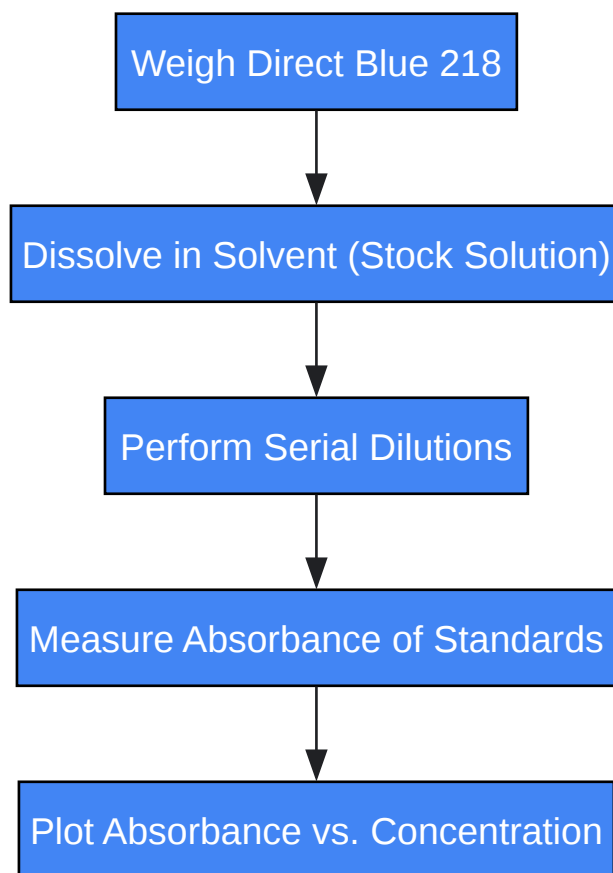


Figure 1: Workflow for Calibration Curve Preparation

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Caption: Workflow for Calibration Curve Preparation

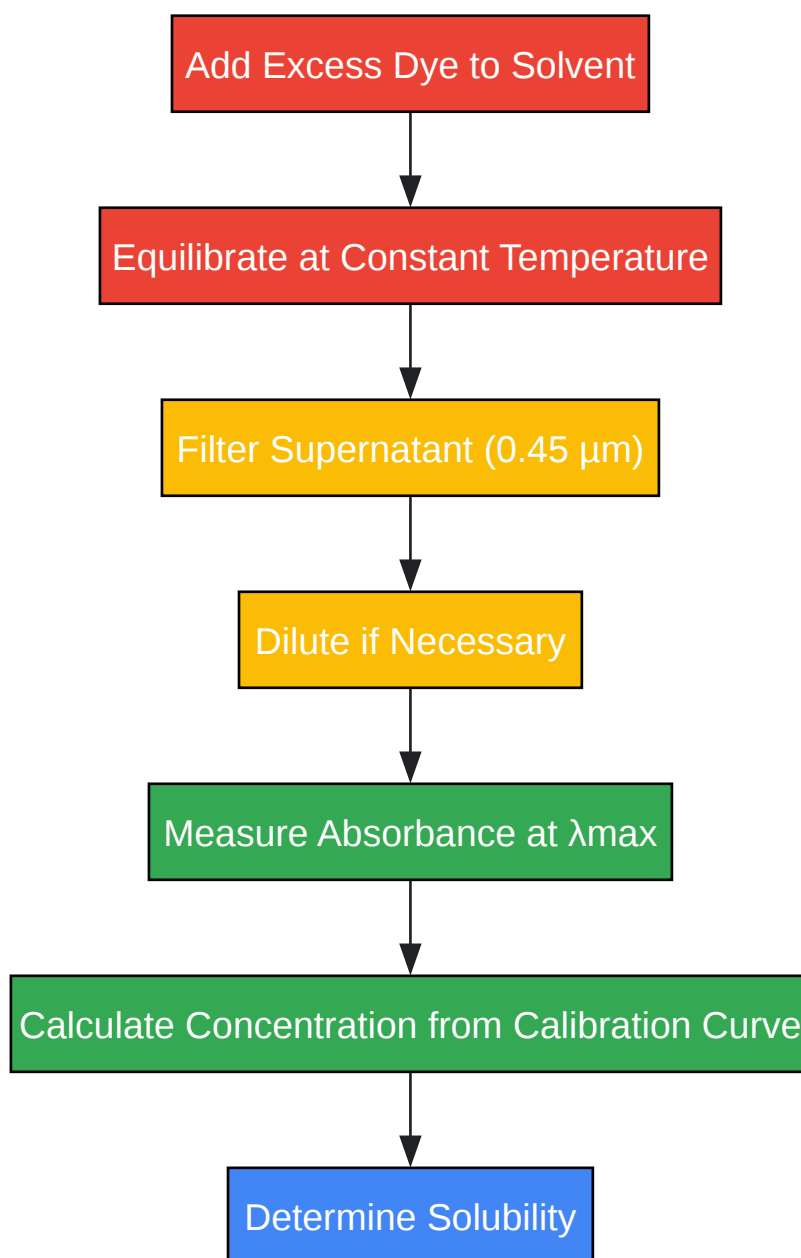


Figure 2: Workflow for Saturated Solution Analysis

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Caption: Workflow for Saturated Solution Analysis

Conclusion

The solubility of **Direct Blue 218** is a critical parameter for its effective use in various scientific and industrial applications. While quantitative data is readily available for its aqueous solubility, information in organic solvents is more limited and largely qualitative. The provided

experimental protocol offers a reliable and standardized method for researchers to determine the precise solubility of **Direct Blue 218** in solvents relevant to their specific needs. The visualized workflows provide a clear and logical guide to the experimental process, ensuring accuracy and reproducibility of results. For drug development professionals, understanding the solubility is a fundamental first step in formulation and delivery system design.

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